

Confirming PF-4708671 Activity: A Comparative Guide to Using Phospho-S6 Antibodies

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Compound of Interest

Compound Name: PF-4708671

Cat. No.: B612253

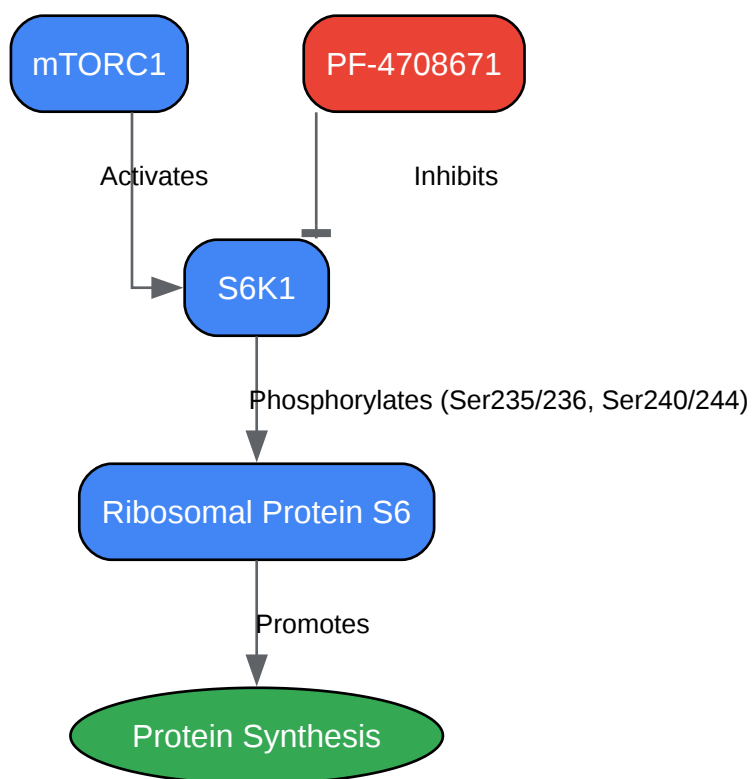
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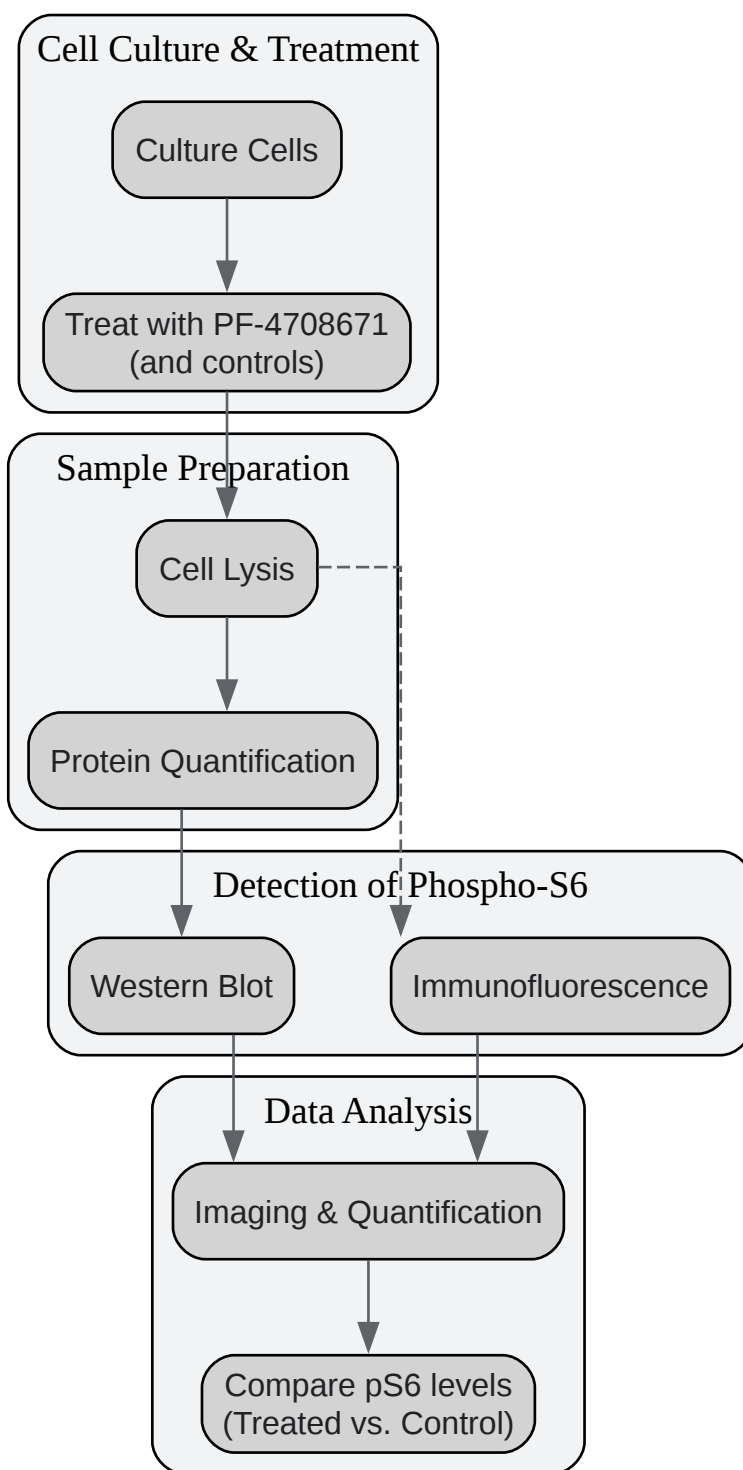
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **PF-4708671**, a selective inhibitor of p70 ribosomal S6 kinase 1 (S6K1), with other inhibitors and details the use of phospho-S6 antibodies to experimentally validate its activity. The mTOR/S6K1 signaling pathway is a critical regulator of cell growth, proliferation, and metabolism, making S6K1 a key target in drug discovery, particularly in oncology and metabolic diseases. Confirmation of on-target activity of inhibitors like **PF-4708671** is crucial, and monitoring the phosphorylation status of the downstream substrate, ribosomal protein S6 (S6), serves as a reliable biomarker for S6K1 activity.

Mechanism of Action: The mTOR/S6K1/S6 Signaling Pathway

The mTORC1 complex, a central regulator of cell growth, phosphorylates and activates S6K1. Activated S6K1, in turn, phosphorylates several substrates, most notably the S6 ribosomal protein at multiple serine residues (Ser235, Ser236, Ser240, and Ser244). This phosphorylation event is a key step in the initiation of protein synthesis. **PF-4708671** is a cell-permeable, ATP-competitive inhibitor that specifically targets S6K1, thereby preventing the phosphorylation of S6.^{[1][2]} The activity of **PF-4708671** can, therefore, be effectively monitored by measuring the levels of phosphorylated S6 (phospho-S6) using specific antibodies.





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References

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- 2. [PDF] Characterization of PF-4708671, a novel and highly specific inhibitor of p70 ribosomal S6 kinase (S6K1). | Semantic Scholar [semanticscholar.org]
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